

Technical Support Center: Abierixin Signal Assignment in NMR

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Compound of Interest

Compound Name: *Abierixin*
Cat. No.: *B15561198*

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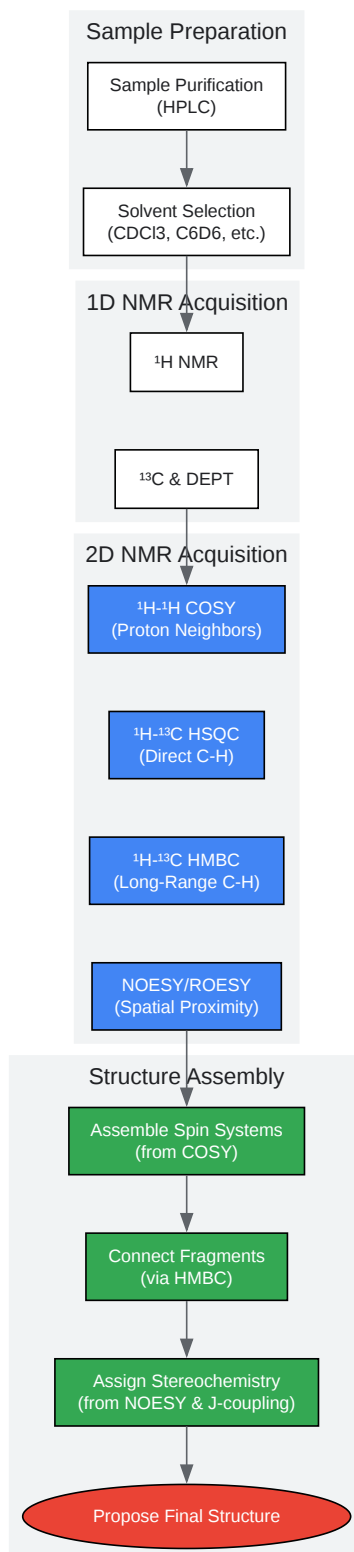
Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the Nuclear Magnetic Resonance (NMR) signal assignment of **Abierixin** and related polyether antibiotics.

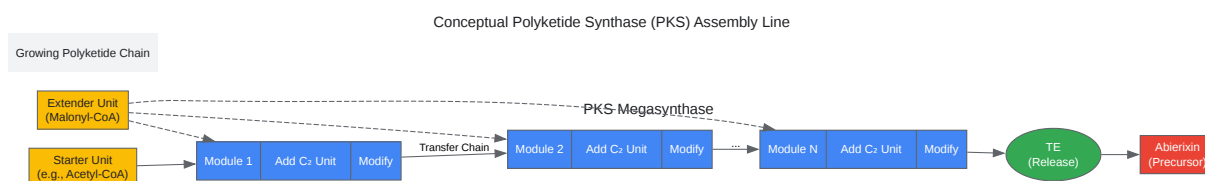
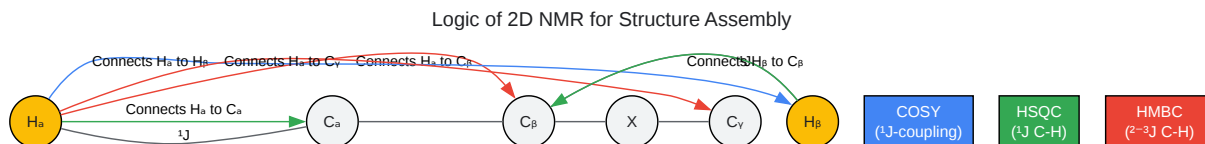
Abierixin, a complex polyketide natural product, presents significant challenges for structural elucidation by NMR due to its large size, numerous stereocenters, and repeating structural motifs.^[1] This guide offers strategies to overcome these challenges and achieve unambiguous signal assignment.

General Workflow for Abierixin Structure Elucidation

The process of elucidating the structure of a complex natural product like **Abierixin** is a systematic process. It begins with basic 1D NMR experiments and progresses to more complex 2D techniques to piece together the molecular puzzle.

Workflow for Abierixin NMR Signal Assignment





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References

- 1. Abierixin, a new polyether antibiotic. Production, structural determination and biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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